

4-Amino-3-chloropyridine N-oxide CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Amino-3-chloropyridine N-oxide

Cat. No.: B1601024

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Technical Guide: 4-Amino-3-chloropyridine N-oxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Amino-3-chloropyridine N-oxide**, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry. This document outlines its chemical identity, and available technical data, and provides context through related compounds due to the limited specific information on the title compound.

Core Compound Identification

Chemical Identity: **4-Amino-3-chloropyridine N-oxide** is a mono-chlorinated aminopyridine derivative with an N-oxide functional group.

CAS Number: 343927-62-8[1][2]

Molecular Formula: C₅H₅ClN₂O

Physicochemical Data

Quantitative data for **4-Amino-3-chloropyridine N-oxide** is limited in publicly accessible databases. For comparative purposes, the following table includes data for the related

compound, 4-Amino-3,5-dichloropyridine N-oxide.

Property	4-Amino-3-chloropyridine N-oxide	4-Amino-3,5-dichloropyridine N-oxide
CAS Number	343927-62-8	91872-02-5
Molecular Formula	C ₅ H ₅ ClN ₂ O	C ₅ H ₄ Cl ₂ N ₂ O
Molecular Weight	144.56 g/mol	179.00 g/mol [3]

Experimental Protocols

Detailed experimental protocols for the synthesis of **4-Amino-3-chloropyridine N-oxide** are not readily available in the surveyed literature. However, the synthesis of the closely related 4-Amino-3,5-dichloropyridine N-oxide has been described and can serve as a methodological reference.

Synthesis of 4-Amino-3,5-dihalopyridine N-oxide (General Procedure):

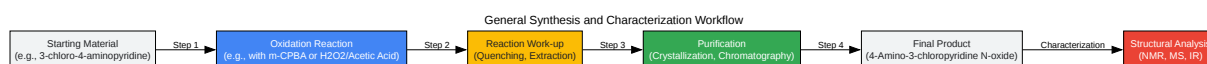
This process involves the halogenation of 4-aminopyridine followed by oxidation.[3]

- Halogenation of 4-Aminopyridine: A solution of 4-aminopyridine in concentrated hydrochloric acid is stirred. Hydrogen peroxide is added dropwise to this mixture. After cooling and basification, the resulting precipitate of 4-amino-3,5-dichloropyridine is filtered.[3]
- Oxidation to N-oxide: 4-Amino-3,5-dichloropyridine is added to glacial acetic acid with stirring. Hydrogen peroxide is then added, and the reaction mixture is heated. The mixture is subsequently cooled, and the pH is adjusted. The resulting precipitate is filtered, washed, and dried to yield 4-amino-3,5-dichloropyridine-N-oxide.[3]

A general method for the preparation of pyridine-N-oxides involves the oxidation of the corresponding pyridine. Common oxidizing agents include peracetic acid and hydrogen peroxide in the presence of a carboxylic acid.[4]

Signaling Pathways and Experimental Workflows

Specific signaling pathways involving **4-Amino-3-chloropyridine N-oxide** have not been elucidated in the available literature. However, a generalized workflow for the synthesis and characterization of such a compound can be visualized.

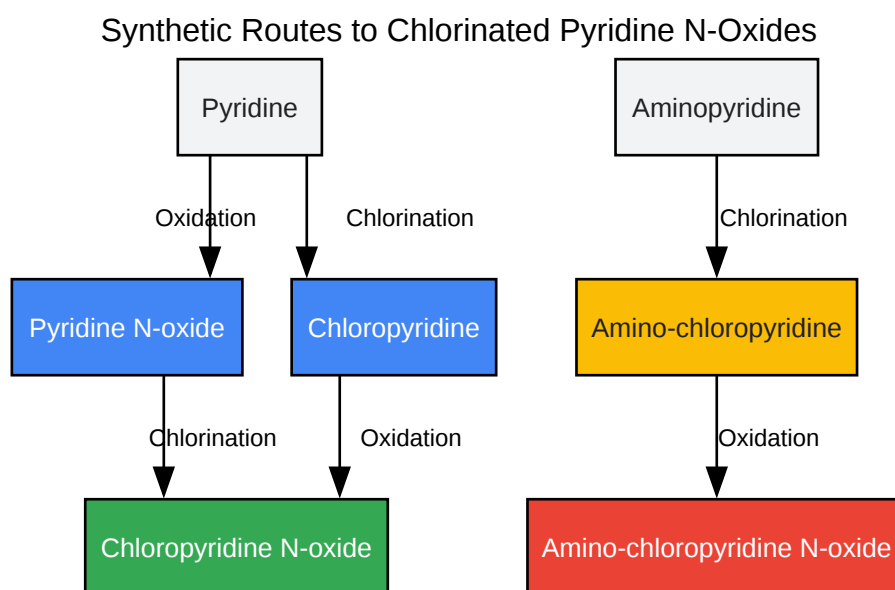


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Caption: General workflow for the synthesis and characterization of pyridine N-oxides.

Logical Relationships in Synthesis

The synthesis of chlorinated pyridine N-oxides can be approached through different routes, highlighting the relationships between starting materials and intermediates.



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Caption: Logical relationships in the synthesis of amino-chloropyridine N-oxides.

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